

Commercial Availability and Suppliers of 4-Iodobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Iodobenzaldehyde

Cat. No.: B108471

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Introduction

4-Iodobenzaldehyde is a pivotal aromatic aldehyde derivative widely employed as a versatile building block in organic synthesis. Its utility is particularly pronounced in the fields of medicinal chemistry and materials science, where the iodo-substituent serves as a handle for various cross-coupling reactions, enabling the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the commercial availability of **4-Iodobenzaldehyde**, its key suppliers, and its fundamental physicochemical properties. Furthermore, a detailed experimental protocol for a common synthetic route is presented.

Physicochemical Properties

4-Iodobenzaldehyde, with the CAS number 15164-44-0, is a pale yellow to brown solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	References
CAS Number	15164-44-0	[1] [2] [3]
Molecular Formula	C ₇ H ₅ IO	[1] [2] [3]
Molecular Weight	232.02 g/mol	[2] [3] [4]
Appearance	White to light yellow to light orange powder or crystals	[5] [6] [7]
Melting Point	78-82 °C (lit.)	[8] [9] [10]
Boiling Point	265 °C (lit.)	[6] [8] [9]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[1] [8] [11]

Commercial Suppliers and Availability

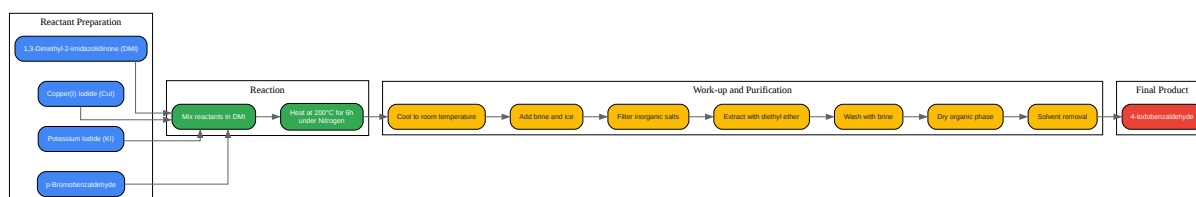
4-Iodobenzaldehyde is readily available from a multitude of chemical suppliers catering to the research and pharmaceutical industries. The typical purity offered ranges from 96% to over 98%. Below is a summary of prominent suppliers and their offerings.

Supplier	Purity	Available Quantities
Sigma-Aldrich	96%	Gram to multi-gram scale
Thermo Scientific Chemicals	98+%	5 g and larger quantities
Tokyo Chemical Industry (TCI)	>96.0% (GC)	Gram to kilogram scale
Santa Cruz Biotechnology	Research Grade	Custom quantities
Chem-Impex	≥ 98% (HPLC)	Gram to kilogram scale
Synthonix	97%	Gram to multi-gram scale
BLD Pharm	Inquire for details	Various scales
ChemScene	Inquire for details	Various scales
CymitQuimica	>96.0% to 98+%	Various scales
Apollo Scientific	Inquire for details	Various scales

Synthetic Protocol: Halogen Exchange Reaction

A common and efficient method for the laboratory-scale synthesis of **4-Iodobenzaldehyde** is through a Finkelstein-like halogen exchange reaction, starting from the more readily available 4-bromobenzaldehyde.

Experimental Workflow



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Caption: Synthetic workflow for **4-Iodobenzaldehyde** via halogen exchange.

Detailed Methodology

Materials:

- p-Bromobenzaldehyde (54 mmol, 10.0 g)
- Potassium Iodide (KI) (488 mmol, 81.1 g, 9.0 eq)
- Copper(I) Iodide (CuI) (166 mmol, 31.7 g, 3.1 eq)
- 1,3-Dimethyl-2-imidazolidinone (DMI), freshly distilled (150 mL)
- Diethyl ether
- Brine (saturated NaCl solution)
- Ice

Procedure:[8]

- To a 500 mL three-neck round-bottom flask equipped with a mechanical stirrer and a condenser, add p-bromobenzaldehyde, potassium iodide, and copper(I) iodide.
- Add freshly distilled 1,3-dimethyl-2-imidazolidinone (DMI) to the flask.
- Purge the reaction vessel with nitrogen gas for 10-15 minutes.
- With vigorous stirring, heat the reaction mixture to 200 °C and maintain this temperature for 6 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Quench the reaction by carefully adding brine and ice to the flask.
- Place the reaction vessel in an ice bath for several hours to facilitate the precipitation of inorganic salts.
- Remove the precipitated inorganic salts by filtration.
- Transfer the filtrate to a separatory funnel and extract the aqueous phase with diethyl ether (3 x 100 mL).
- Combine the organic extracts and wash them with brine (2 x 100 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **4-Iodobenzaldehyde**.
- The crude product can be further purified by recrystallization or column chromatography.

Applications in Research and Development

4-Iodobenzaldehyde is a crucial intermediate in the synthesis of a wide array of organic compounds.[1][7] Its applications include:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of various biologically active molecules, including those with potential therapeutic applications.[7]

- Agrochemicals: It is utilized in the preparation of pesticides and herbicides.[1][7]
- Materials Science: The compound is used in the development of dyes, pigments, and other advanced materials.[7]
- Organic Synthesis: It is a key building block for constructing complex molecules through reactions such as Suzuki, Sonogashira, and Heck cross-coupling reactions.[11]

Safety Information

4-Iodobenzaldehyde is classified as an irritant.[4] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[4][12] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[12] Work should be conducted in a well-ventilated fume hood.[12] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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